

Application Notes and Protocols for SB365 in Cell Culture Experiments

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Compound of Interest

Compound Name: NSC177365

Cat. No.: B1672417

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Introduction

SB365, also known as Pulsatilla saponin D, is a natural compound isolated from Pulsatilla koreana. It has demonstrated significant anti-cancer properties in various cancer cell lines. These application notes provide a comprehensive overview of the mechanism of action of SB365 and detailed protocols for its use in cell culture experiments to assess its therapeutic potential.

Mechanism of Action

SB365 exerts its anti-cancer effects primarily through the induction of apoptosis and inhibition of angiogenesis. The key signaling pathway modulated by SB365 is the PI3K/Akt/mTOR pathway. By suppressing the phosphorylation of key components of this pathway, SB365 disrupts downstream signaling cascades that are crucial for cell survival, proliferation, and angiogenesis.

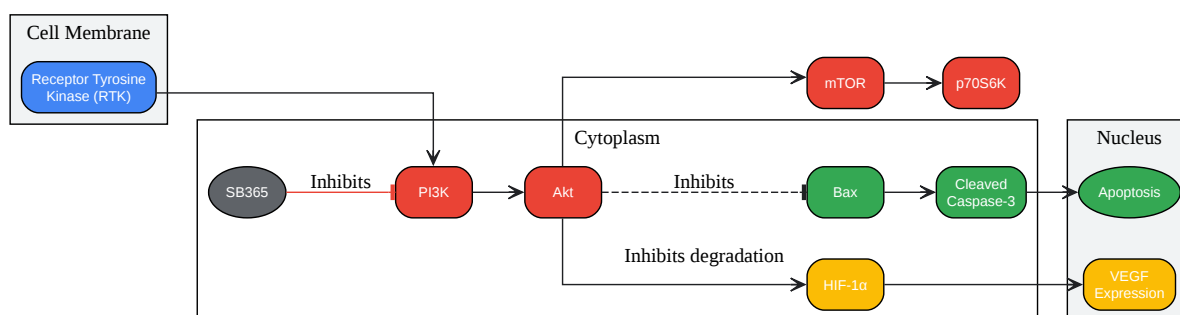
Specifically, SB365 has been shown to:

- **Induce Apoptosis:** SB365 treatment leads to an increase in the expression of pro-apoptotic proteins such as Bax and cleaved caspase-3, and enhances the expression of cleaved poly (ADP-ribose) polymerase (PARP). This results in characteristic apoptotic features like nuclear condensation and fragmentation.

- **Inhibit Angiogenesis:** The compound decreases the expression of hypoxia-inducible factor-1 α (HIF-1 α) and vascular endothelial growth factor (VEGF), both of which are critical for the formation of new blood vessels that supply tumors.
- **Suppress Cell Growth and Migration:** SB365 effectively inhibits the growth of cancer cells in a dose-dependent manner and can also delay cell migration.

The inhibitory action of SB365 on the PI3K/Akt/mTOR pathway is a central mechanism underlying these effects.

Signaling Pathway Diagram



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